

# Application Notes and Protocols for CGP52411 in Kinase Activity Assays

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

CGP52411, also known as DAPH (4,5-dianilinophthalimide), is a potent and selective inhibitor of the Epidermal Growth factor Receptor (EGFR) protein tyrosine kinase.[1][2] It functions as an ATP-competitive inhibitor, making it a valuable tool for studying EGFR-mediated signaling pathways and for the development of potential therapeutics targeting hyperproliferative diseases.[2] In addition to its primary activity against EGFR, CGP52411 has been shown to inhibit other kinases, including c-Src and conventional Protein Kinase C (PKC) isozymes, albeit at higher concentrations.[1] These application notes provide detailed protocols for utilizing CGP52411 in various kinase activity assays.

## **Quantitative Data Summary**

The inhibitory activity of **CGP52411** against key kinases has been quantified by determining their half-maximal inhibitory concentration (IC50) values. This data is crucial for designing experiments and interpreting results.

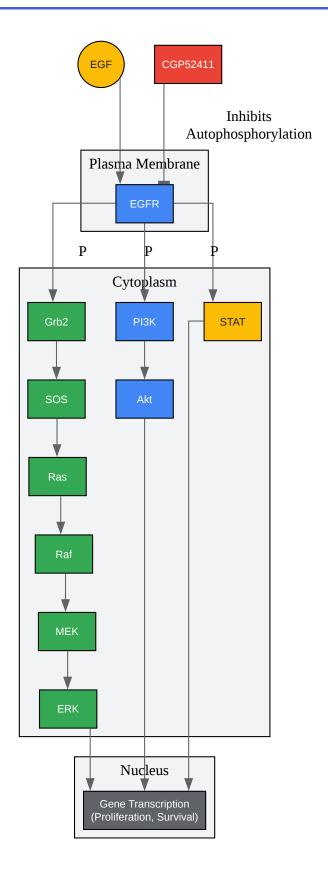


Kinase Target	IC50 Value (μM)	Assay Type/Conditions
EGFR	0.3	In vitro kinase assay
EGFR (autophosphorylation in A431 cells)	1	Cell-based assay[1]
c-Src	16	In vitro kinase assay[1]
p185c-erbB2 (autophosphorylation)	10	Cell-based assay[1]
PKC (porcine brain isozymes)	80	In vitro kinase assay[1]

## **Signaling Pathways and Experimental Workflow**

To understand the context of **CGP52411**'s mechanism of action, it is essential to visualize the signaling pathways it perturbs. The following diagrams illustrate the EGFR, c-Src, and PKC signaling cascades, as well as a typical experimental workflow for a kinase activity assay.

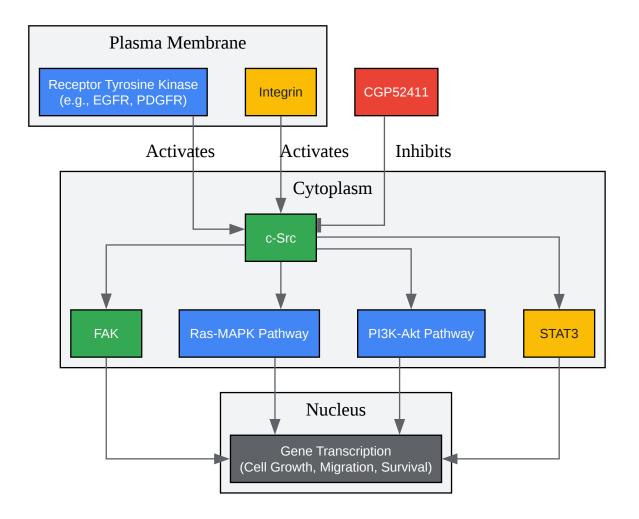




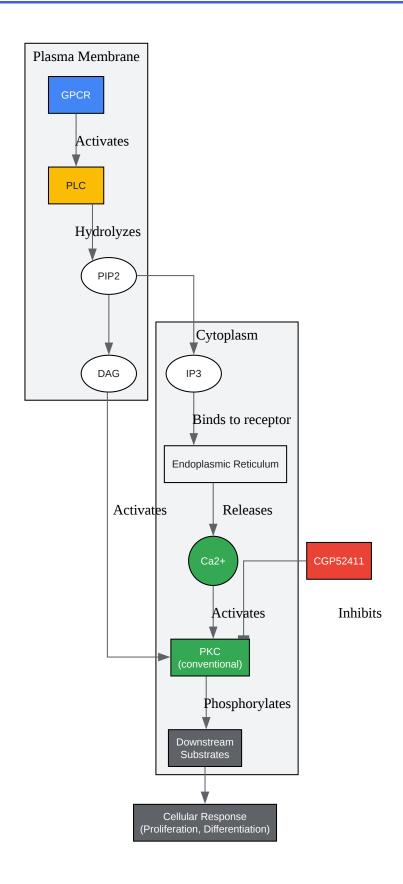
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EGFR Signaling Pathway Inhibition by CGP52411.

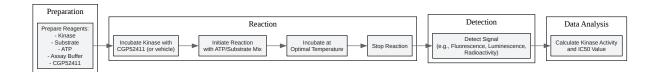












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## References

- 1. xcessbio.com [xcessbio.com]
- 2. medchemexpress.com [medchemexpress.com]
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